

## **UMB24** in vitro and in vivo studies

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	UMB24	
Cat. No.:	B3453258	Get Quote

## References

- 1. Excellence in Cancer Research | University of Maryland School of Medicine [medschool.umaryland.edu]
- 2. NCI SBIR at UMB NCI [sbir.cancer.gov]
- 3. Cancer Research Programs | Resources for Cancer Researchers [research.umgccc.org]
- 4. Resources for Cancer Researchers [research.umgccc.org]
- 5. Human Umbilical Cord Mesenchymal Stem Cell-Based in vitro Model for Neurotoxicity Testing PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. In Vitro Biological Effects [aium.org]
- 7. In vitro studies: what is their role in toxicology? PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. fda.gov [fda.gov]
- 9. Investigating the dependency of in vitro benchmark concentrations on exposure time in transcriptomics experiments PMC [pmc.ncbi.nlm.nih.gov]
- 10. Inhibitors of the Ubiquitin-Mediated Signaling Pathway Exhibit Broad-Spectrum Antiviral Activities against New World Alphaviruses PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. An assembled molecular signaling map of interleukin-24: a resource to decipher its multifunctional immunoregulatory role in pathophysiological conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]



- 13. Frontiers | An assembled molecular signaling map of interleukin-24: a resource to decipher its multifunctional immunoregulatory role in pathophysiological conditions [frontiersin.org]
- 14. KEGG PATHWAY: map04624 [kegg.jp]
- To cite this document: BenchChem. [UMB24 in vitro and in vivo studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3453258#umb24-in-vitro-and-in-vivo-studies]

## **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com